

# Commercial Availability and Purity of 2-Octynoic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 2-Octynoic acid

Cat. No.: B1221367

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial sources, purity levels, and analytical methodologies for **2-octynoic acid**. It is designed to be a valuable resource for researchers, scientists, and professionals involved in drug development who utilize this compound as a chemical intermediate or investigate its biological activities.

## Commercial Sources and Purity

**2-Octynoic acid** is commercially available from various chemical suppliers. The purity of the commercially available product typically ranges from 95% to over 99%. It is crucial for researchers to consider the required purity for their specific application, as trace impurities can significantly impact experimental outcomes, particularly in sensitive biological assays and drug formulation studies.

Below is a summary of representative commercial sources and their stated purities for **2-octynoic acid**. Researchers should always refer to the supplier's certificate of analysis for lot-specific purity data.

Supplier	Stated Purity
Santa Cruz Biotechnology	≥98% <sup>[1]</sup>
Thermo Scientific Chemicals (formerly Alfa Aesar)	98% <sup>[2]</sup>
Career Henan Chemical Co.	98% <sup>[3]</sup>
Dayang Chem (Hangzhou) Co., Ltd.	98.0% <sup>[4]</sup>
Shanghai Nianxing Industrial Co., Ltd.	95.0% <sup>[4]</sup>

## Synthesis and Purification Protocols

For applications requiring higher purity than commercially available or for the synthesis of isotopically labeled **2-octynoic acid**, the following protocols provide a general framework.

### Synthesis of 2-Octynoic Acid

A common method for the synthesis of  $\alpha,\beta$ -acetylenic acids like **2-octynoic acid** involves the carboxylation of the corresponding terminal alkyne's lithium or sodium salt. The following is a generalized procedure adapted from the synthesis of similar acetylenecarboxylic acids.

#### Experimental Protocol: Synthesis of 2-Octynoic Acid

- Preparation of the Alkynide: In a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a condenser, dissolve 1-heptyne in an anhydrous ethereal solvent (e.g., diethyl ether or tetrahydrofuran) under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to a low temperature (typically -78 °C using a dry ice/acetone bath).
- Slowly add a strong base, such as n-butyllithium or sodium amide, to the stirred solution to deprotonate the terminal alkyne, forming the corresponding lithium or sodium heptynide.
- Carboxylation: Once the deprotonation is complete, slowly introduce finely crushed dry ice (solid carbon dioxide) into the reaction mixture. The alkynide will react with the carbon dioxide to form the lithium or sodium salt of **2-octynoic acid**.

- Work-up: After the addition of dry ice is complete, allow the reaction mixture to warm to room temperature.
- Acidify the mixture with a dilute aqueous acid (e.g., hydrochloric acid) to protonate the carboxylate salt.
- Extract the aqueous layer with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Combine the organic extracts, wash with brine, dry over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), and concentrate under reduced pressure to yield crude **2-octynoic acid**.

## Purification of 2-Octynoic Acid

The crude **2-octynoic acid** can be purified by either recrystallization or vacuum distillation.

### Experimental Protocol: Purification by Recrystallization

- Select a suitable solvent or solvent system in which **2-octynoic acid** is sparingly soluble at room temperature but highly soluble at elevated temperatures. Common solvents for the recrystallization of fatty acids include hexanes, pentane, or mixtures of ethanol and water.
- Dissolve the crude **2-octynoic acid** in a minimal amount of the hot solvent.
- If insoluble impurities are present, perform a hot filtration.
- Allow the solution to cool slowly to room temperature to promote the formation of well-defined crystals. Further cooling in an ice bath can increase the yield.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of the cold solvent to remove any remaining soluble impurities.
- Dry the crystals under vacuum to remove residual solvent.

### Experimental Protocol: Purification by Vacuum Distillation

Given that **2-octynoic acid** is a liquid at room temperature, vacuum distillation is an effective purification method to separate it from non-volatile impurities and impurities with significantly different boiling points.

- Set up a vacuum distillation apparatus.
- Place the crude **2-octynoic acid** in the distillation flask.
- Slowly reduce the pressure of the system using a vacuum pump.
- Gently heat the distillation flask.
- Collect the fraction that distills at the expected boiling point for **2-octynoic acid** under the specific vacuum pressure. The boiling point of **2-octynoic acid** is reported as 148-149 °C at 19 mmHg.

## Analytical Methods for Purity Determination

To ensure the purity of **2-octynoic acid**, various analytical techniques can be employed. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are powerful methods for quantitative purity assessment and identification of impurities.

## High-Performance Liquid Chromatography (HPLC)

Experimental Protocol: Purity Analysis by HPLC

- Instrumentation: An HPLC system equipped with a UV detector.
- Column: A reversed-phase C18 column is typically suitable.
- Mobile Phase: A mixture of an organic solvent (e.g., acetonitrile or methanol) and an aqueous solution containing an acid (e.g., phosphoric acid or formic acid) to ensure the carboxylic acid is in its protonated form. A common mobile phase for similar acids is a gradient of acetonitrile in water with 0.1% formic acid.
- Detection: UV detection at a low wavelength, typically around 210 nm, is used for non-aromatic carboxylic acids.

- **Sample Preparation:** Prepare a stock solution of **2-octynoic acid** in the mobile phase or a suitable organic solvent. Further dilute to an appropriate concentration for analysis.
- **Quantification:** Purity is typically determined by calculating the area percentage of the main peak relative to the total area of all observed peaks. For more accurate quantification, a calibration curve with a certified reference standard should be used.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive technique for identifying and quantifying volatile and semi-volatile impurities. For carboxylic acids, derivatization is often necessary to increase their volatility.

### Experimental Protocol: Purity Analysis by GC-MS

- **Derivatization:** Convert the carboxylic acid to a more volatile ester (e.g., methyl or ethyl ester) or a silyl ester. A common method is esterification with methanol in the presence of an acid catalyst.
- **Instrumentation:** A GC system coupled to a mass spectrometer.
- **Column:** A capillary column with a non-polar or mid-polar stationary phase is generally used.
- **Carrier Gas:** Helium is the most common carrier gas.
- **Injection:** A split or splitless injection can be used depending on the concentration of the sample.
- **Oven Program:** A temperature gradient is typically employed to separate compounds with different boiling points.
- **Mass Spectrometry:** Electron ionization (EI) is commonly used. The mass spectrometer can be operated in full scan mode to identify unknown impurities or in selected ion monitoring (SIM) mode for higher sensitivity in quantifying known impurities.

## Role in Drug Development and Signaling Pathways

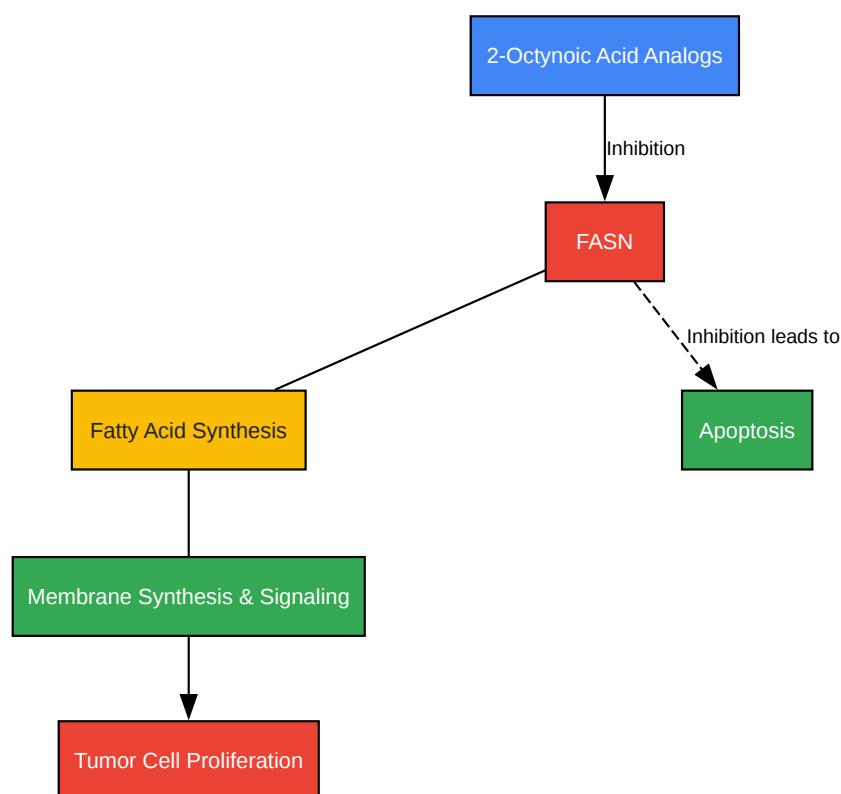
**2-Octynoic acid**, as a medium-chain fatty acid, has the potential to be a valuable intermediate in the synthesis of more complex pharmaceutical compounds. Furthermore, fatty acids are

known to play crucial roles in various biological signaling pathways.

## Fatty Acid Synthase (FASN) Inhibition Pathway

Fatty acid synthase (FASN) is a key enzyme in the de novo synthesis of fatty acids. In many cancer cells, FASN is overexpressed, making it an attractive target for cancer therapy.

Inhibitors of FASN can induce apoptosis in tumor cells. While direct inhibition by **2-octynoic acid** is not extensively documented, its structural analogs and related compounds are being investigated as FASN inhibitors. The general mechanism involves the inhibitor binding to the active site of FASN, thereby blocking the synthesis of fatty acids required for cell membrane formation and signaling.

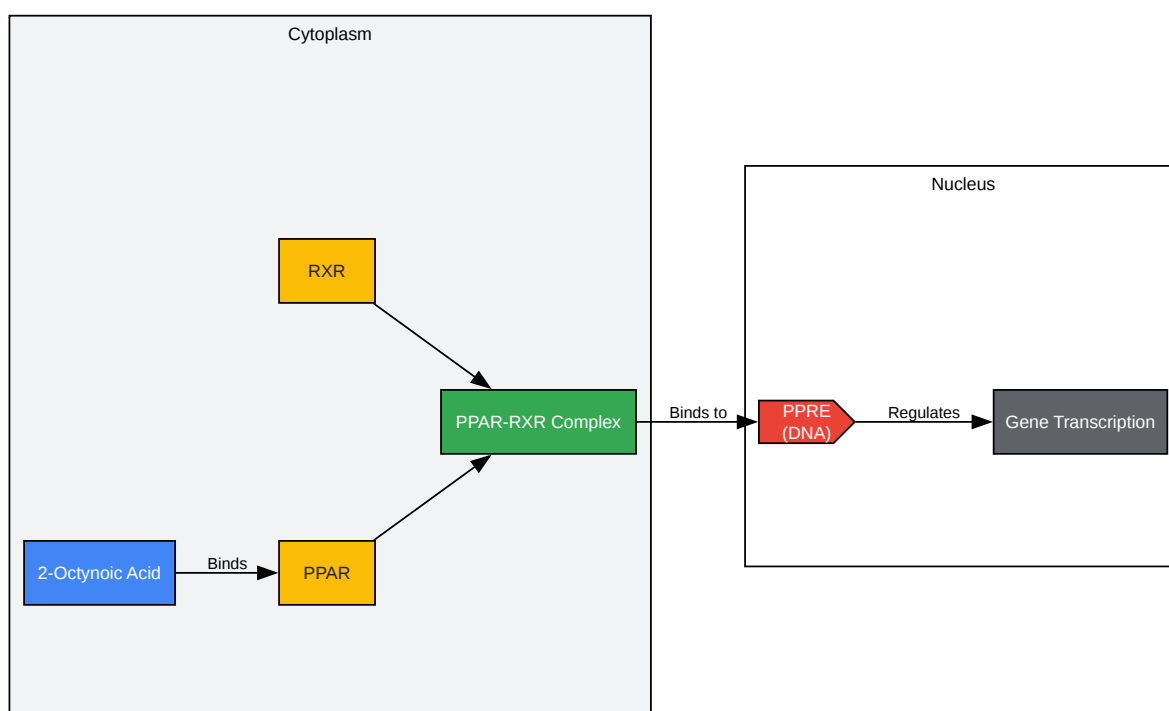


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Caption: Inhibition of Fatty Acid Synthase (FASN) by **2-octynoic acid** analogs can disrupt tumor cell growth.

## Peroxisome Proliferator-Activated Receptor (PPAR) Signaling

Peroxisome proliferator-activated receptors (PPARs) are a group of nuclear receptor proteins that function as transcription factors regulating the expression of genes involved in fatty acid metabolism and energy homeostasis. Natural fatty acids are known ligands for PPARs. As a medium-chain fatty acid, **2-octynoic acid** could potentially act as a PPAR agonist. Upon binding, the PPAR forms a heterodimer with the retinoid X receptor (RXR), which then binds to specific DNA sequences called peroxisome proliferator response elements (PPREs) in the promoter region of target genes, thereby modulating their transcription.

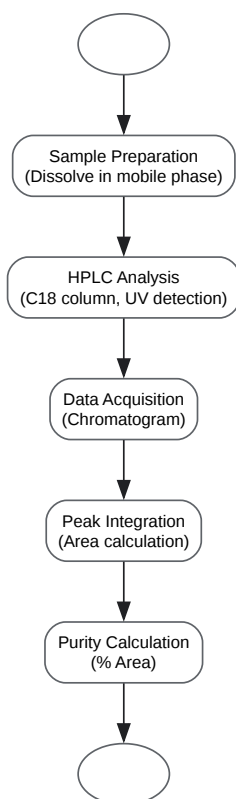


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Caption: Potential activation of PPAR signaling pathway by **2-octynoic acid**.

## Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the determination of **2-octynoic acid** purity using HPLC.



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Caption: A logical workflow for the purity determination of **2-octynoic acid** via HPLC.

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